

Ethoxysulfuron vs. Hand Weeding in Sugarcane: A Comparative Performance Guide

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Compound of Interest

Compound Name: **Ethoxysulfuron**

Cat. No.: **B163688**

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For Researchers, Scientists, and Agricultural Development Professionals

This guide provides an objective comparison of the performance of **ethoxysulfuron** and traditional hand weeding for weed management in sugarcane cultivation. The information presented is synthesized from peer-reviewed research, focusing on experimental data to inform weed control strategies.

Executive Summary

Field studies demonstrate that while hand weeding remains the most effective method for minimizing weed presence and maximizing sugarcane yield, the herbicide **ethoxysulfuron** presents a viable and economically advantageous alternative, particularly at higher application rates. In a two-year study, hand weeding thrice at 30, 60, and 90 days after planting (DAP) consistently resulted in the highest cane yield. However, **ethoxysulfuron** applied at 60 g/ha showed comparable efficacy in controlling key weeds like Cyperus rotundus and several broad-leaved species, leading to significantly higher yields than untreated plots and performing on par with slightly lower application rates. From an economic standpoint, the use of **ethoxysulfuron** can result in significant cost savings compared to the labor-intensive process of manual weeding.

Quantitative Data Comparison

The following tables summarize the key findings from a field experiment conducted over two consecutive years (2009-10 and 2010-11) in Pantnagar, Uttarakhand, India. The experiment

compared different treatments, including a weedy check (no weed control), various doses of **ethoxysulfuron**, and hand weeding.

Table 1: Effect of **Ethoxysulfuron** and Hand Weeding on Weed Density (plants/m²) in Sugarcane

| Treatment | 2009 (30 DAA) | 2009 (60 DAA) | 2010 (30 DAA) | 2010 (60 DAA) |
|----------------------------------|---------------|---------------|---------------|---------------|
| Weedy Check | 25.7 | 30.3 | 28.3 | 33.7 |
| Ethoxysulfuron @ 46.87 g/ha | 7.3 | 9.7 | 8.0 | 10.3 |
| Ethoxysulfuron @ 56.25 g/ha | 6.0 | 8.0 | 6.7 | 8.7 |
| Ethoxysulfuron @ 60 g/ha | 5.7 | 7.7 | 6.3 | 8.3 |
| Hand Weeding (30, 60, 90 DAP) | 4.3 | 5.7 | 4.7 | 6.0 |

*DAA - Days After Application

Table 2: Effect of **Ethoxysulfuron** and Hand Weeding on Weed Dry Weight (g/m²) in Sugarcane

| Treatment | 2009 (30 DAA) | 2009 (60 DAA) | 2010 (30 DAA) | 2010 (60 DAA) |
|-------------------------------|---------------|---------------|---------------|---------------|
| Weedy Check | 110.3 | 145.7 | 115.0 | 152.3 |
| Ethoxysulfuron @ 46.87 g/ha | 35.7 | 48.3 | 38.3 | 51.0 |
| Ethoxysulfuron @ 56.25 g/ha | 29.7 | 40.0 | 32.0 | 42.7 |
| Ethoxysulfuron @ 60 g/ha | 28.0 | 38.3 | 30.3 | 40.7 |
| Hand Weeding (30, 60, 90 DAP) | 18.7 | 25.7 | 20.3 | 27.3 |

*DAA - Days After Application

Table 3: Effect of **Ethoxysulfuron** and Hand Weeding on Sugarcane Cane Yield (t/ha)

| Treatment | 2009 | 2010 | Average |
|-------------------------------|-------|-------|---------|
| Weedy Check | 47.5 | 48.7 | 48.1 |
| Ethoxysulfuron @ 46.87 g/ha | 85.3 | 88.2 | 86.75 |
| Ethoxysulfuron @ 56.25 g/ha | 98.2 | 105.7 | 101.95 |
| Ethoxysulfuron @ 60 g/ha | 100.3 | 107.2 | 103.75 |
| Hand Weeding (30, 60, 90 DAP) | 102.0 | 108.3 | 105.15 |

Economic Analysis

An economic comparison reveals the potential for significant cost savings with the use of **ethoxysulfuron** over manual hand weeding. The cost of manual weeding in sugarcane in India

can be substantial, while the cost of **ethoxysulfuron** application is generally lower.

Table 4: Illustrative Economic Comparison of **Ethoxysulfuron** vs. Hand Weeding in Sugarcane (per hectare)

| Cost Component | Ethoxysulfuron (60 g/ha) | Hand Weeding (3 times) |
|--|---------------------------|--|
| Input Cost | | |
| Herbicide (Ethoxysulfuron 15% WDG) | ₹ 1,840 (approx. 400g/ha) | - |
| Labor for Application (spraying) | ₹ 500 | - |
| Labor for Weeding | - | ₹ 9,000 (approx. 30 labor-days @ ₹300/day) |
| Total Cost | ₹ 2,340 | ₹ 9,000 |
| Net Return (based on average yield and illustrative price of ₹3,000/tonne) | | |
| Gross Income | ₹ 3,11,250 | ₹ 3,15,450 |
| Net Income | ₹ 3,08,910 | ₹ 3,06,450 |
| Benefit-Cost Ratio (Gross Income / Total Cost) | 133.0 | 35.1 |

Disclaimer: The prices for herbicide and labor are estimates and can vary based on location, supplier, and time. The sugarcane price is illustrative. This analysis is for comparative purposes only.

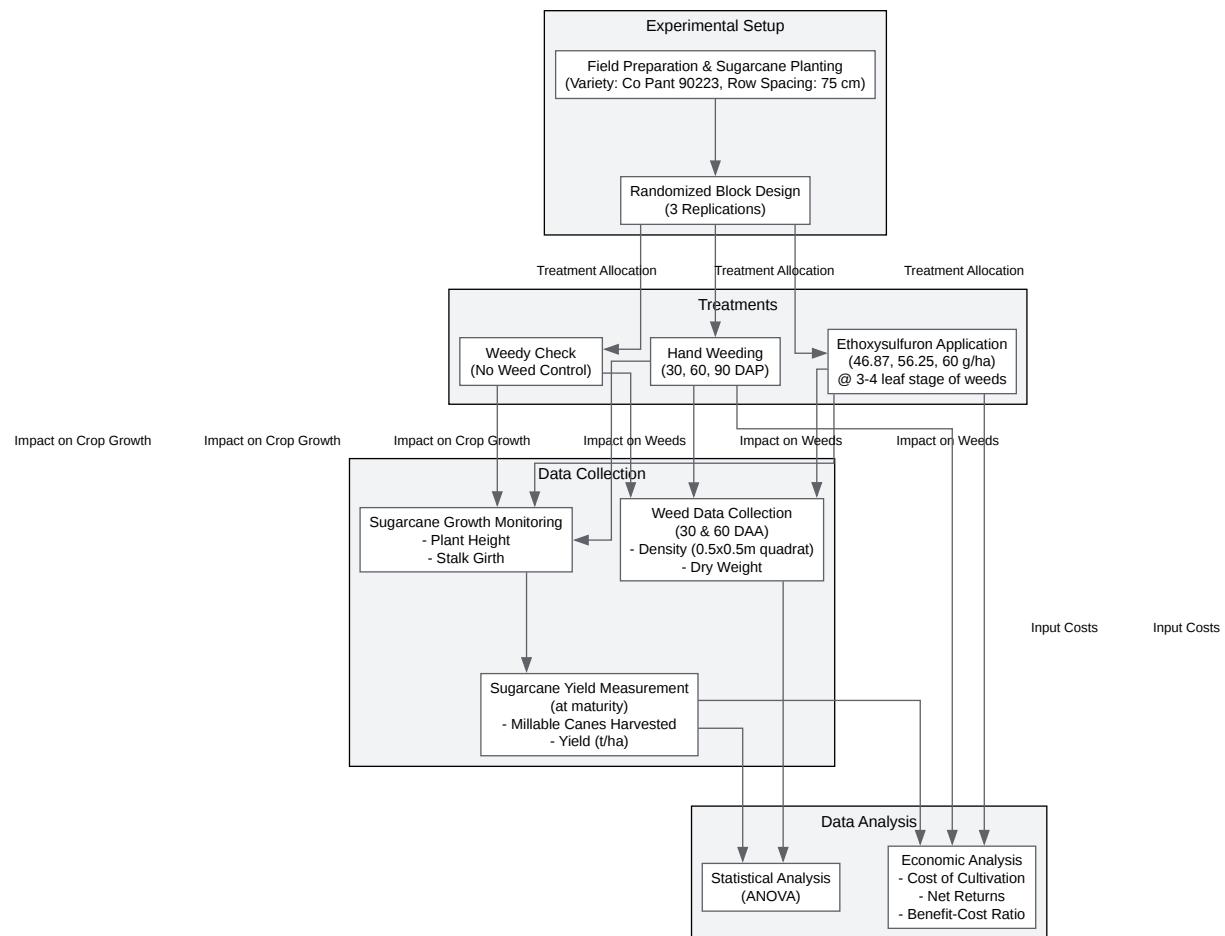
Experimental Protocols

The data presented is based on a field experiment with the following methodology:

- Experimental Design: Randomized Block Design with three replications.

- Crop: Sugarcane (variety 'Co Pant 90223').
- Planting: Row spacing of 75 cm.
- Treatments:
 - Weedy Check (no weed control).
 - **Ethoxysulfuron** applied at 46.87, 56.25, and 60 g/ha. The herbicide was applied at the 3-4 leaf stage of the predominant weed, *Cyperus rotundus*.
 - Hand Weeding performed three times at 30, 60, and 90 days after planting (DAP).
- Data Collection:
 - Weed Density and Dry Weight: Measured at 30 and 60 days after herbicide application (DAA) using a 0.5m x 0.5m quadrat placed randomly at two spots in each plot.
 - Sugarcane Yield: Millable canes were harvested from the net plot area at maturity, and the cane yield was recorded in tonnes per hectare.
 - Sugarcane Growth Parameters:
 - Plant Height: Measured from the ground level to the top visible dewlap of the sugarcane stalk.
 - Stalk Girth: While not detailed in the primary cited study, a common practice involves measuring the diameter of the stalk at three points (base, middle, and top) and calculating the average.

Visualized Experimental Workflow



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